

Application Notes and Protocols for 1-(Benzylamino)-2-methylbutan-2-ol

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Compound of Interest		
Compound Name:	1-(Benzylamino)-2-methylbutan-2- ol	
Cat. No.:	B1372252	Get Quote

Disclaimer: A specific Safety Data Sheet (SDS) for **1-(Benzylamino)-2-methylbutan-2-ol** was not found. The following information has been compiled from data on structurally related compounds, including amino alcohols and specifically 2-(Benzylamino)-2-methylpropan-1-ol. Researchers should handle this compound with caution and perform a thorough risk assessment before use.

Section 1: Safety Data Sheet (Representative)

This safety information is representative of a substituted amino alcohol and should be used as a guideline.

1.1 Product Identification

Product Name: 1-(Benzylamino)-2-methylbutan-2-ol

CAS Number: Not available

Molecular Formula: C12H19NO[1]

Molecular Weight: 193.29 g/mol [1]

- 1.2 Hazard Identification Based on analogous compounds, this substance may be classified as:
- Harmful if swallowed or inhaled.[2]

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- Causes skin irritation.[2]
- May cause respiratory irritation.[2]
- May cause serious eye damage.[3]

1.3 First-Aid Measures

- Inhalation: Remove person to fresh air and keep comfortable for breathing. If experiencing respiratory symptoms, call a poison center or doctor.[2]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical advice/attention.[2]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[4]
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

1.4 Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[3] Containers may explode when heated.[3]
- Hazardous Combustion Products: Carbon monoxide (CO), Carbon dioxide (CO2), Nitrogen oxides (NOx).[3]

1.5 Handling and Storage

 Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray.[2] Use only outdoors or in a well-ventilated area.[4] Wear protective gloves, protective clothing, eye protection, and face protection.[4] Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[2]



- Storage: Store in a well-ventilated place. Keep container tightly closed.[4] Store locked up.[2] Recommended storage temperature: 2-8°C, protected from light.[5]
- 1.6 Personal Protective Equipment
- Eye/Face Protection: Wear safety glasses with side-shields or chemical splash goggles.[6]
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[6]
- Respiratory Protection: Use a NIOSH/MSHA-approved respirator if exposure limits are exceeded or irritation is experienced.[3]

Section 2: Physical and Chemical Properties (Predicted and from Analogs)



Property	Value	Source
Molecular Formula	C12H19NO	[1]
Molecular Weight	193.29 g/mol	[1]
Appearance	Solid (predicted)	[7]
Melting Point	68-70 °C (for 2- (Benzylamino)-2- methylpropan-1-ol)	[5]
Boiling Point	300.8 °C at 760 mmHg (for 2- (Benzylamino)-2- methylpropan-1-ol)	[5]
Flash Point	109.1 °C (for 2- (Benzylamino)-2- methylpropan-1-ol)	[5]
Density	1.006 g/cm³ (for 2- (Benzylamino)-2- methylpropan-1-ol)	[5]
Solubility	Soluble in Chloroform, DMSO, Methanol (for 2- (Benzylamino)-2- methylpropan-1-ol)	[5]

Section 3: Application Notes

Chiral amino alcohols are crucial building blocks in the pharmaceutical industry due to their prevalence in biologically active molecules.[8][9] **1-(Benzylamino)-2-methylbutan-2-ol**, as a chiral amino alcohol, has potential applications in several areas of drug development and organic synthesis.

• Chiral Auxiliary: The stereogenic centers in the molecule can be utilized to control the stereochemistry of new stereocenters during a chemical reaction. This is a common application for chiral amino alcohols in asymmetric synthesis.[10]



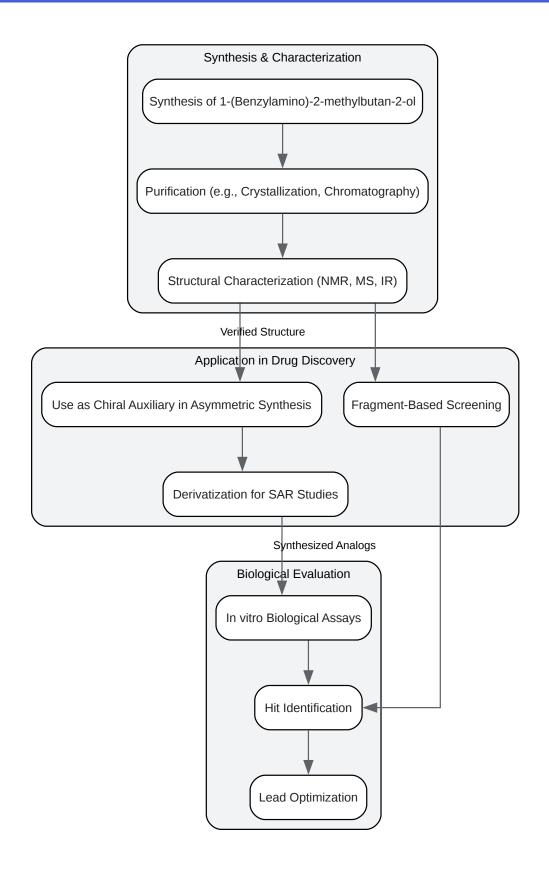




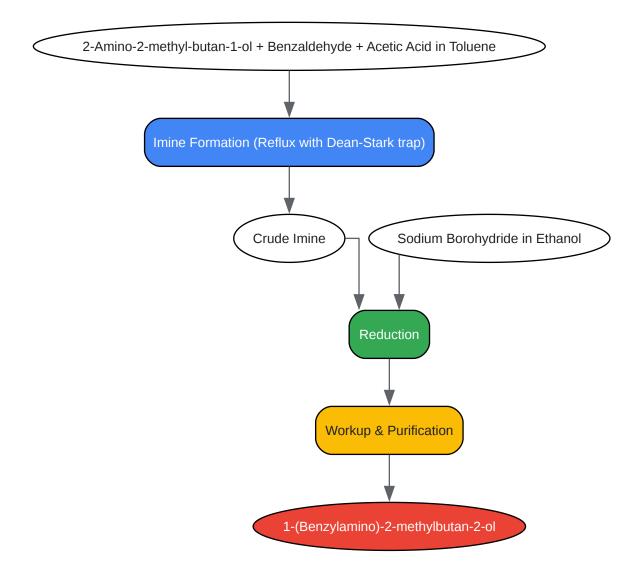
- Precursor for Biologically Active Molecules: Chiral 1,2-amino alcohols are structural motifs in many pharmaceutical molecules.[8] This compound could serve as a starting material or intermediate in the synthesis of novel drug candidates.
- Fragment-Based Drug Discovery (FBDD): With a relatively low molecular weight and sp3rich character, fragments derived from this amino alcohol could be valuable for FBDD campaigns, which aim to build potent drugs from smaller, low-complexity molecules.[11]

A potential research workflow for utilizing this compound is outlined below.

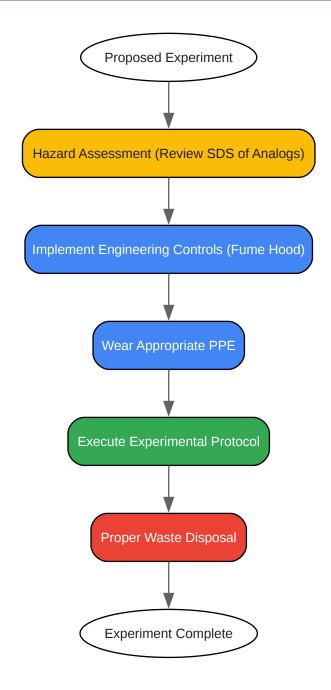












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